

A Comparative Guide to Rhodium-Based Catalysts: Benchmarking Turnover Numbers and Frequencies

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Compound of Interest

Compound Name: *Chlorotris(triphenylphosphine)rhodium(I)*

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Rhodium-based catalysts are renowned for their high activity and selectivity in a multitude of chemical transformations crucial to research and pharmaceutical development, including hydrogenation and hydroformylation reactions. This guide provides an objective comparison of the performance of rhodium-based catalysts, benchmarked against other common platinum-group metal catalysts, with a focus on turnover number (TON) and turnover frequency (TOF). The supporting experimental data is summarized for ease of comparison, and detailed experimental protocols are provided to aid in the replication and evaluation of catalytic performance.

Data Presentation: Performance Comparison

The following tables summarize the turnover numbers (TON) and turnover frequencies (TOF) for various rhodium-based catalysts in the key reactions of alkene hydrogenation and hydroformylation. For context and comparison, data for catalysts based on palladium (Pd), iridium (Ir), and ruthenium (Ru) are also included where available. It is important to note that direct comparisons can be challenging due to variations in experimental conditions across different studies. Therefore, the reaction conditions are provided for each entry to ensure a transparent and objective assessment.

Table 1: Comparison of Catalyst Performance in Alkene Hydrogenation

Catalyst System	Substrate	TON (mol product/mol catalyst)	TOF (h ⁻¹)	Temperature (°C)	Pressure (bar)	Solvent	Reference
[Rh(dppe)(COD)]BF ₄ /MOF	1-Octene	-	>1200	25	1	Dichloromethane	[1]
Cationic Rhodium Complex	Alkyne	-	~40 times faster than alkene hydrogenation	RT	1 (H ₂)	Not Specified	[2]
Pd-P nanoparticles	Styrene	-	~1500	30	2 (H ₂)	DMF	[3]
RuH(OSO ₂ CF ₃)(CO)(SIMes)(CBA)	Styrene Derivatives	High Activity	Superior to Crabtree's catalyst	RT	Not Specified	Not Specified	[4]

Note: Direct numerical TOF values for some catalysts were not available in the cited abstracts; qualitative comparisons have been included where provided.

Table 2: Comparison of Catalyst Performance in Alkene Hydroformylation

Catalyst System	Substrate	TON (mol product/mol catalyst)	TOF (h ⁻¹)	Temperature (°C)	Pressure (bar)	Solvent	Reference
Rh/phosphine in fluororous biphasic system	1-Octene	-	380	Not Specified	Not Specified	Perfluoromethylcyclohexane	[5]
Rh/phosphine in scCO ₂	1-Octene	-	1040	Not Specified	Not Specified	Supercritical CO ₂	[5]
Ir-based catalyst	1-Hexene	503	-	Not Specified	Not Specified	Polar Solvent	[6]
Rh/BPP catalyst	1-Dodecene	>10,000	-	Not Specified	Not Specified	Not Specified	[7]

Experimental Protocols

Accurate determination of TON and TOF is critical for the objective evaluation of catalyst performance. Below are detailed methodologies for these key experiments for both homogeneous and heterogeneous catalytic systems.

Determining Turnover Number (TON) and Turnover Frequency (TOF) for Homogeneous Catalysis

1. Materials and Setup:

- Catalyst: A well-characterized rhodium complex with known purity.
- Substrate: The alkene or other reactant of interest.

- Solvent: A high-purity, degassed solvent appropriate for the reaction.
- Internal Standard: A non-reactive compound for quantitative analysis by GC or NMR.
- Reactor: A Schlenk flask or a high-pressure autoclave equipped with a magnetic stirrer, temperature control, and gas inlet.
- Analytical Equipment: Gas chromatograph (GC) or Nuclear Magnetic Resonance (NMR) spectrometer.

2. Experimental Procedure:

- Catalyst Preparation: In a glovebox or under an inert atmosphere, accurately weigh the rhodium catalyst and dissolve it in the chosen solvent to a known concentration.
- Reaction Setup: Add the substrate and internal standard to the reactor. Seal the reactor and purge with an inert gas (e.g., argon or nitrogen).
- Initiation: Inject the catalyst solution into the reactor. If the reaction requires a gaseous reagent (e.g., H₂ or syngas), purge the reactor with the gas and then pressurize to the desired level.
- Reaction Monitoring: Start the stirring and heating (if required). At regular time intervals, withdraw aliquots of the reaction mixture under an inert atmosphere.
- Analysis: Quench the reaction in the aliquot (e.g., by cooling or exposure to air). Analyze the composition of the aliquot using GC or NMR to determine the concentration of the product and remaining substrate relative to the internal standard.
- Calculation:
 - Turnover Number (TON): $\text{TON} = (\text{moles of product formed}) / (\text{moles of catalyst used})$ [8]
 - Turnover Frequency (TOF): $\text{TOF} = \text{TON} / \text{reaction time (in hours)}$ [8] For a more accurate TOF, especially in the initial phase of the reaction, calculate the instantaneous rate of reaction (moles of product per unit time) and divide by the moles of catalyst.

Determining Turnover Number (TON) and Turnover Frequency (TOF) for Heterogeneous Catalysis

1. Materials and Setup:

- Catalyst: A solid-supported rhodium catalyst (e.g., Rh/C, Rh/Al₂O₃).
- Characterization Equipment: Gas sorption analyzer (for chemisorption), Transmission Electron Microscope (TEM), X-ray Photoelectron Spectrometer (XPS).
- Reactor: A fixed-bed flow reactor or a batch reactor (autoclave).
- Other materials and analytical equipment are the same as for homogeneous catalysis.

2. Determination of Active Sites: The key challenge in calculating TOF for heterogeneous catalysts is determining the number of active sites.

- Gas Chemisorption: This is a common method to determine the number of accessible metal sites.^[9]
 - Procedure: A known mass of the catalyst is placed in the analyzer. The catalyst is pre-treated (e.g., reduced in H₂ flow). A probe gas (e.g., H₂, CO) is pulsed over the catalyst at a specific temperature until saturation. The amount of gas chemisorbed is used to calculate the number of active metal sites, assuming a specific stoichiometry of adsorption (e.g., H/Rh = 1).
 - Calculation: Number of active sites (moles) = (Volume of gas adsorbed at STP) / (Molar volume of gas at STP × Stoichiometry factor)

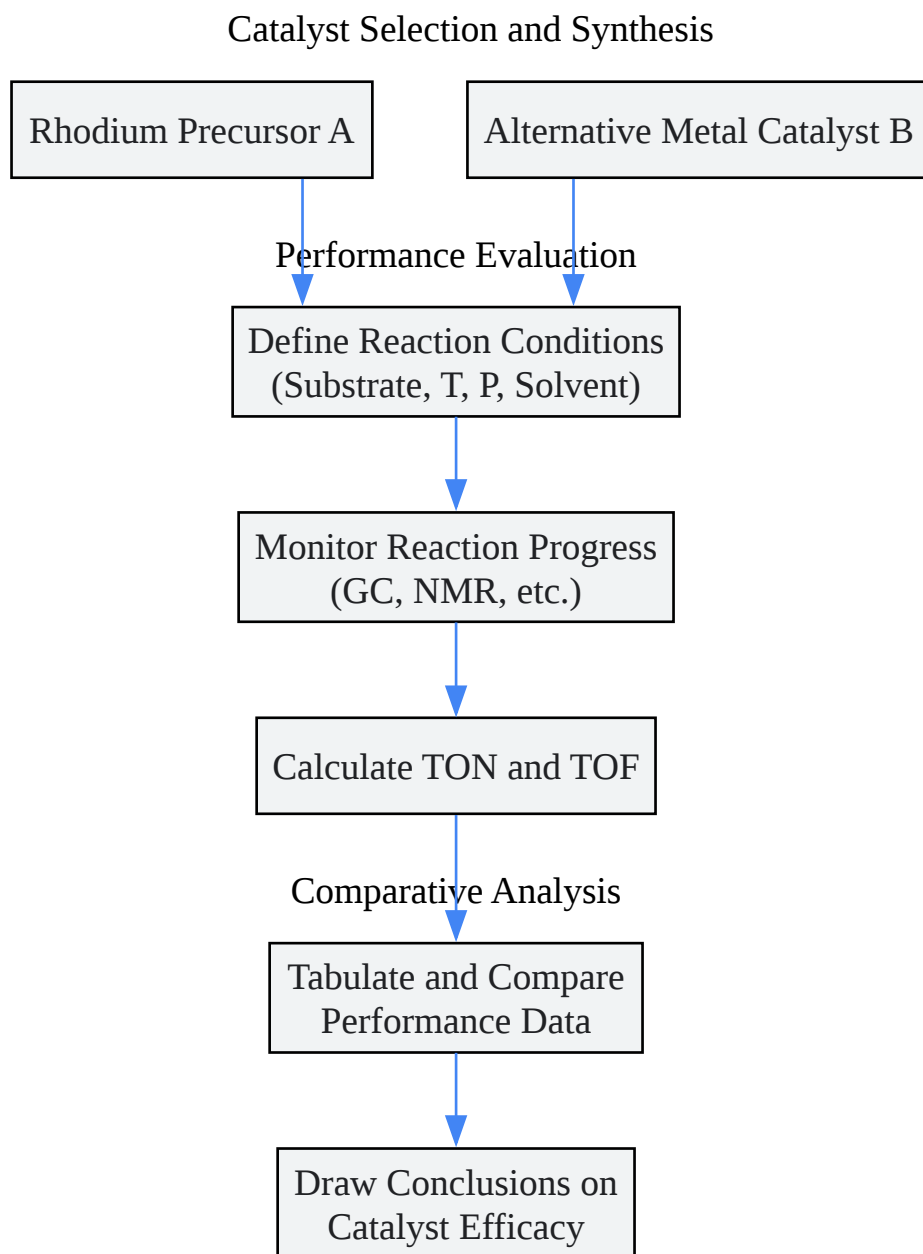
3. Experimental Procedure (Flow Reactor Example):

- Catalyst Loading: A known mass of the catalyst is packed into the fixed-bed reactor.
- Activation: The catalyst is activated in situ (e.g., by reduction in a flow of H₂ at elevated temperature).

- Reaction: The reactant feed (gaseous or liquid) is passed over the catalyst bed at a controlled flow rate, temperature, and pressure.
- Analysis: The composition of the effluent stream is analyzed online using a GC or other suitable detector.
- Calculation:
 - Rate of reaction (moles of product/s): (Molar flow rate of reactant in) × (Conversion)
 - Turnover Frequency (TOF) (s^{-1}): (Rate of reaction) / (Number of active sites)[9]
 - Turnover Number (TON): TOF × reaction time

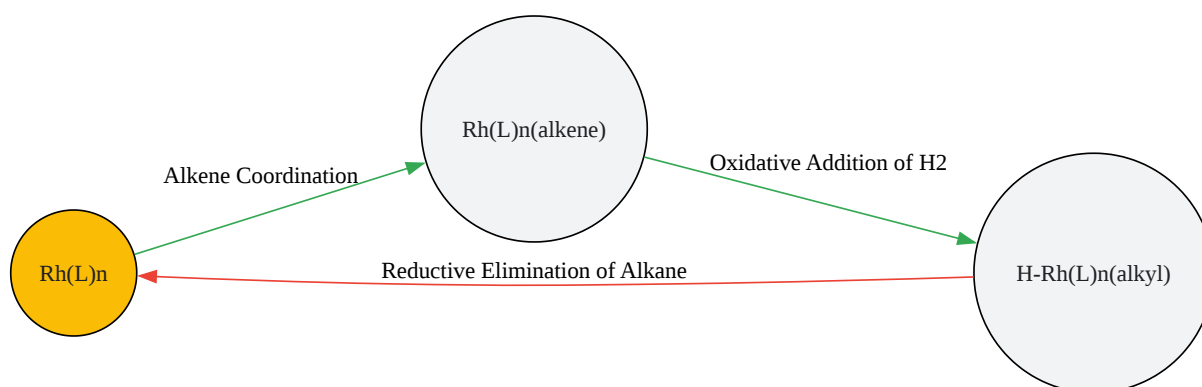
Visualizations

The following diagrams illustrate key conceptual frameworks in catalysis.



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Caption: Workflow for Comparative Catalyst Performance Evaluation.



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Caption: Simplified Catalytic Cycle for Alkene Hydrogenation.

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References

- 1. researchgate.net [researchgate.net]
- 2. web.uvic.ca [web.uvic.ca]
- 3. researchgate.net [researchgate.net]
- 4. Cyclic bent allene hydrido-carbonyl complexes of ruthenium: highly active catalysts for hydrogenation of olefins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Operando characterization of rhodium catalyst degradation in hydroformylation - Catalysis Science & Technology (RSC Publishing) DOI:10.1039/D2CY01807A [pubs.rsc.org]

- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
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